SMILES string for 2-(Cyclopropylamino)ethanol

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Compound of Interest

Compound Name:	*2-(Cyclopropylamino)ethanol*
CAS No.:	*35265-06-6*
Cat. No.:	*B1357452*

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An In-depth Technical Guide to **2-(Cyclopropylamino)ethanol**: Synthesis, Characterization, and Applications in Drug Discovery

Introduction

2-(Cyclopropylamino)ethanol, a secondary amine and alcohol, is a versatile building block in organic synthesis, particularly within the pharmaceutical industry. Its unique combination of a reactive secondary amine, a primary alcohol, and a cyclopropyl group makes it a valuable intermediate for creating more complex molecules with desirable pharmacological properties. The cyclopropyl moiety, in particular, is of significant interest in medicinal chemistry. It can enhance metabolic stability, improve potency, and modulate the physicochemical properties of drug candidates, addressing common challenges in drug discovery.[1] This guide provides a comprehensive overview of **2-(Cyclopropylamino)ethanol**, including its chemical properties, detailed synthesis and characterization protocols, and its applications in the development of novel therapeutics.

Chemical Properties and Identifiers

2-(Cyclopropylamino)ethanol is a colorless to light yellow liquid under standard conditions.[2] A summary of its key chemical properties and identifiers is provided in the table below.

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Property	Value	Source
SMILES String	C1CC1NCCO	[3][4]
IUPAC Name	2-(cyclopropylamino)ethanol	[4]
CAS Number	35265-06-6	[2][3][5][6][7]
Molecular Formula	C5H11NO	[2][3][4][5]
Molecular Weight	101.15 g/mol	[2][3]
InChI	InChI=1S/C5H11NO/c7-4-3-6-5-1-2-5/h5-7H,1-4H2	[2][3][5]
InChIKey	GOYFAIZCVVGXNK-UHFFFAOYSA-N	[4][5][8]
Purity	Typically ≥95%	[7]
Appearance	Colorless to light yellow liquid	[2]
Storage	2-8°C, protect from light	[2]

Synthesis of 2-(Cyclopropylamino)ethanol

The synthesis of **2-(Cyclopropylamino)ethanol** can be achieved through several methods. A common and efficient approach involves the nucleophilic substitution reaction between cyclopropylamine and 2-chloroethanol. This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid formed as a byproduct.

Experimental Protocol: Synthesis via Nucleophilic Substitution

Objective: To synthesize **2-(Cyclopropylamino)ethanol** from cyclopropylamine and 2-chloroethanol.

Materials:

- Cyclopropylamine

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- 2-Chloroethanol
- Potassium carbonate (K2CO3)
- Ethanol (anhydrous)
- Diethyl ether
- Magnesium sulfate (MgSO4)
- Round-bottom flask
- Reflux condenser
- Stirring plate and magnetic stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add cyclopropylamine (1 equivalent) and anhydrous ethanol.
- Addition of Reagents: While stirring, add potassium carbonate (1.5 equivalents) to the flask. Slowly add 2-chloroethanol (1.1 equivalents) to the reaction mixture.
- Reaction: Heat the mixture to reflux (approximately 80-90°C) and maintain for 12-18 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Filter the solid potassium carbonate and wash with a small amount of ethanol.
- Solvent Removal: Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the ethanol.

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- Extraction: Dissolve the residue in water and extract with diethyl ether (3 x 50 mL). Combine the organic layers.
- Drying and Filtration: Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude product by vacuum distillation to obtain pure **2-(Cyclopropylamino)ethanol**.

Characterization and Quality Control

The identity and purity of the synthesized **2-(Cyclopropylamino)ethanol** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and 13C NMR spectra should be acquired to confirm the molecular structure. The proton NMR spectrum is expected to show characteristic peaks for the cyclopropyl, ethyl, amino, and hydroxyl protons.
- Infrared (IR) Spectroscopy: The IR spectrum should display characteristic absorption bands for the O-H and N-H stretching vibrations, as well as C-N and C-O stretching.
- Mass Spectrometry (MS): Mass spectral analysis should confirm the molecular weight of the compound. The mass spectrum will show a molecular ion peak corresponding to the molecular weight of **2-(Cyclopropylamino)ethanol**.
- Purity Analysis: The purity of the final product can be determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).

Applications in Drug Discovery and Development

2-(Cyclopropylamino)ethanol is a valuable building block for the synthesis of various pharmaceutical compounds. The cyclopropyl group is known to confer several advantageous properties to drug molecules, including increased metabolic stability and enhanced binding affinity to target proteins.[1]

One notable application is in the synthesis of calcitonin antagonists, which are used in the treatment of bone disorders like osteoporosis.[9] The unique structure of **2-**

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(Cyclopropylamino)ethanol allows for its incorporation into complex molecular scaffolds to create potent and selective therapeutic agents.[9]

Workflow for Synthesis and Application in Drug Discovery

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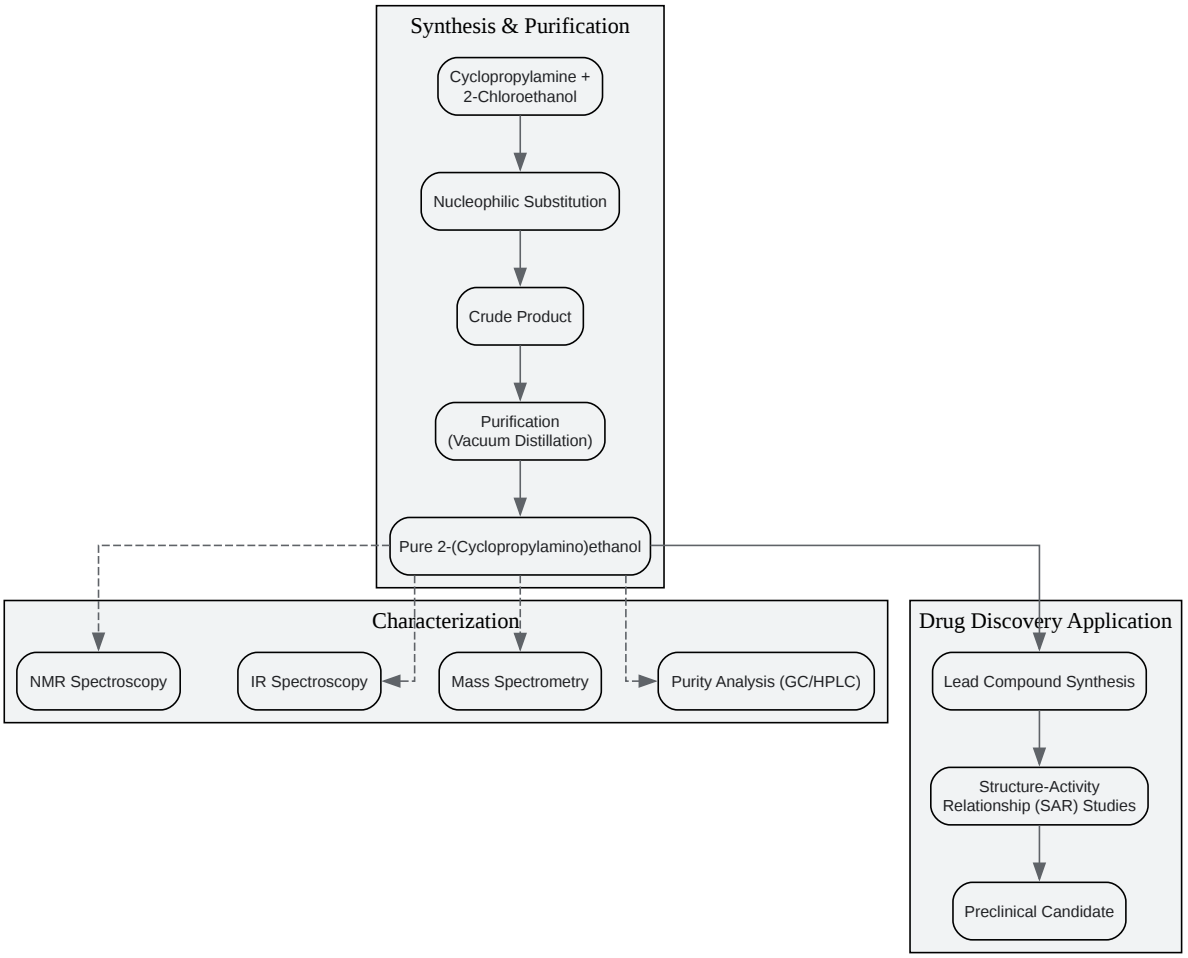

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Caption: Workflow from synthesis to drug discovery application.

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Safety and Handling

2-(Cyclopropylamino)ethanol is classified as harmful if swallowed or in contact with skin, causes skin irritation, and may cause respiratory irritation.[4] It can also cause serious eye damage.[4] Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound.[10][11][12] Work should be conducted in a well-ventilated fume hood.[10][11][12]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[10][11]
- Skin Contact: Wash off with soap and plenty of water.[10]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[10][11]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[11]

Conclusion

2-(Cyclopropylamino)ethanol is a key chemical intermediate with significant applications in the pharmaceutical industry. Its synthesis is straightforward, and its unique structural features make it a valuable tool for medicinal chemists. A thorough understanding of its properties, synthesis, and handling is essential for its effective and safe use in research and drug development.

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